

Cyclopentolate vs. Homatropine: A Comparative Pharmacological Guide

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Compound of Interest

Compound Name: Cyclopentolate Hydrochloride

Cat. No.: B3432594

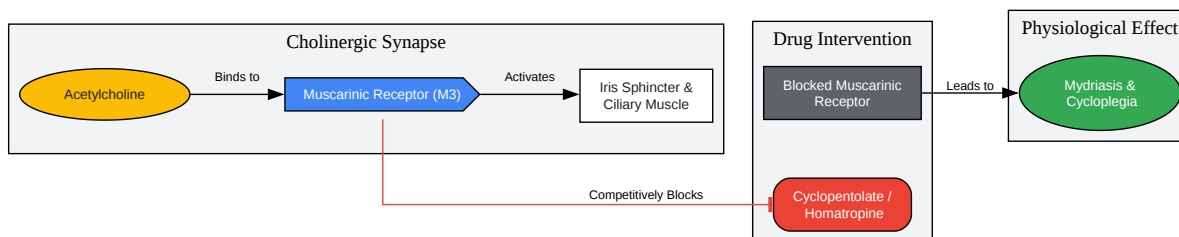
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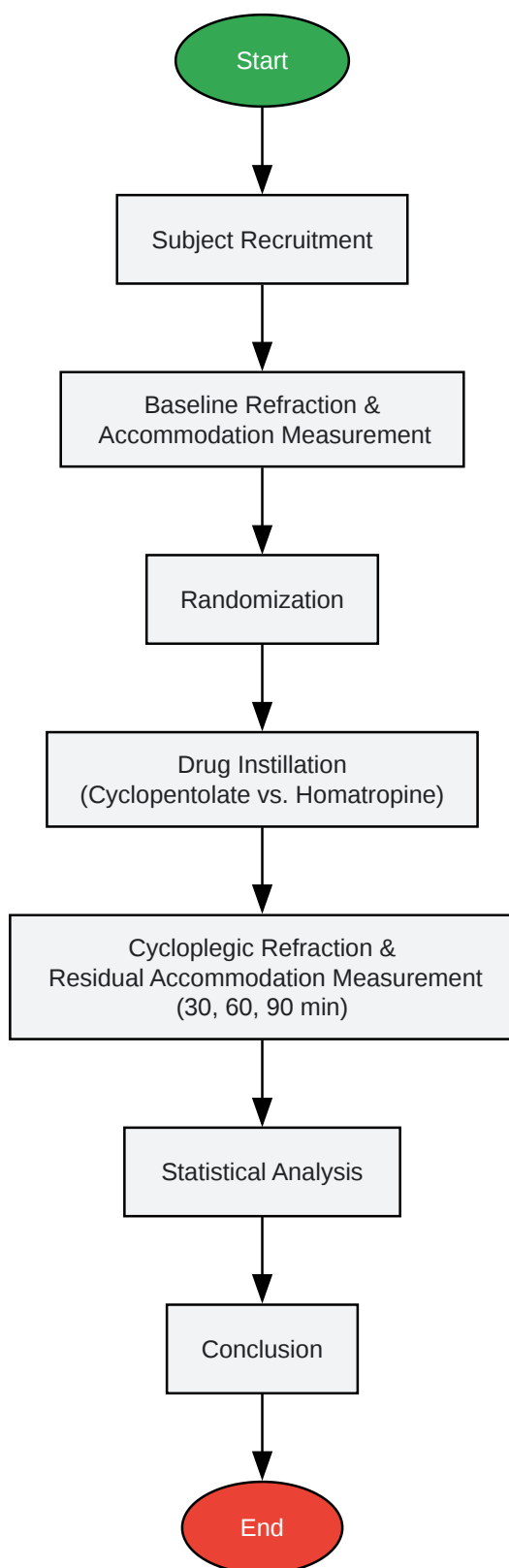
For Researchers, Scientists, and Drug Development Professionals

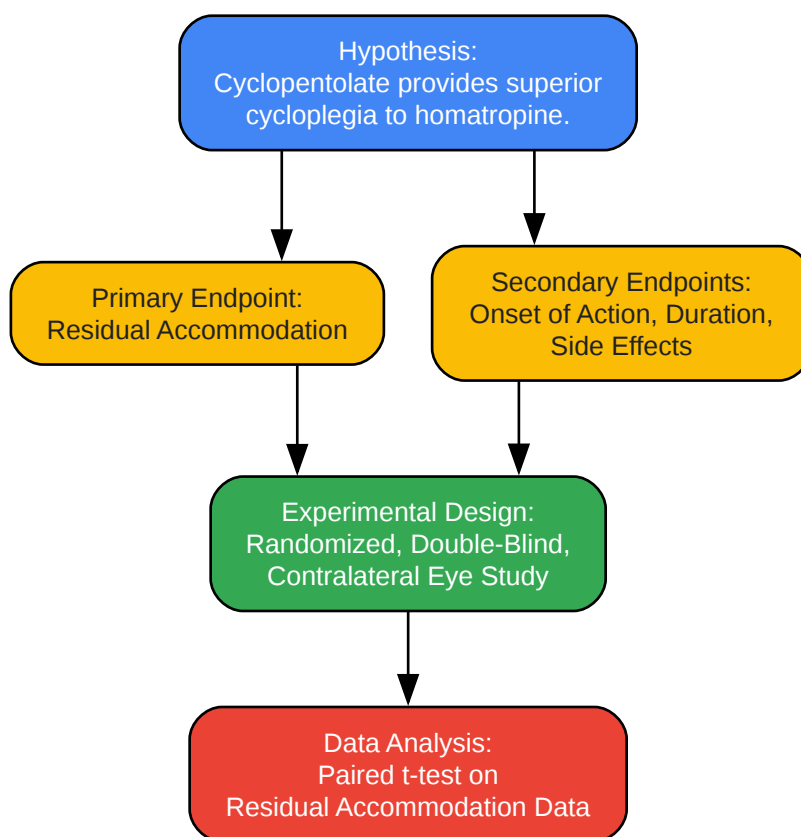
In the realm of ophthalmic pharmacology, cycloplegic and mydriatic agents are indispensable for both diagnostic and therapeutic purposes. Among these, cyclopentolate and homatropine are two anticholinergic drugs frequently utilized to induce paralysis of the ciliary muscle (cycloplegia) and dilation of the pupil (mydriasis). This guide provides an objective, data-driven comparison of their pharmacological profiles, supported by experimental evidence, to aid in the selection of the appropriate agent for clinical and research applications.

Mechanism of Action: Muscarinic Receptor Antagonism

Both cyclopentolate and homatropine are competitive antagonists of muscarinic acetylcholine receptors (mAChRs) in the eye.^{[1][2]} By blocking the action of acetylcholine, they inhibit parasympathetic nerve stimulation to the iris sphincter and ciliary muscles.^{[3][4]} This antagonism leads to the relaxation of the iris sphincter muscle, resulting in mydriasis, and the paralysis of the ciliary muscle, causing cycloplegia.^{[5][6]}







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References

- 1. Ocular Cyclopentolate: A Mini Review Concerning Its Benefits and Risks - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Homatropine - Wikipedia [en.wikipedia.org]
- 3. Homatropine - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. What is the mechanism of Cyclopentolate? [synapse.patsnap.com]
- 5. drugs.com [drugs.com]
- 6. What is the mechanism of Homatropine Methylbromide? [synapse.patsnap.com]

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